

Dgk-IN-8: A Comparative Guide to Kinase Cross-Reactivity

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Compound of Interest

Compound Name: *Dgk-IN-8*

Cat. No.: *B15613835*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive analysis of the kinase selectivity profile of **Dgk-IN-8**, a potent dual inhibitor of Diacylglycerol Kinase (DGK) isoforms alpha (DGK α) and zeta (DGK ζ). Understanding the cross-reactivity of kinase inhibitors is paramount in drug discovery to anticipate potential off-target effects and to delineate the specific signaling pathways modulated by the compound. While direct, comprehensive kinome-wide screening data for **Dgk-IN-8** is not publicly available, this guide leverages data from a closely related and well-characterized dual DGK α/ζ inhibitor, BMS-502, to provide a representative comparison of selectivity within the DGK family.

Introduction to Dgk-IN-8

Dgk-IN-8 is a small molecule inhibitor targeting DGK α and DGK ζ with high potency, exhibiting an IC₅₀ of ≤ 20 nM for both isoforms. Diacylglycerol kinases are a family of enzymes that phosphorylate diacylglycerol (DAG) to produce phosphatidic acid (PA), two critical lipid second messengers involved in a multitude of cellular processes.^[1] Specifically, DGK α and DGK ζ are key regulators of T-cell receptor (TCR) signaling, where they act as negative regulators by attenuating DAG-mediated signaling pathways, such as the Ras/ERK and PKC θ pathways.^[2]

[3] Inhibition of DGK α and DGK ζ can, therefore, enhance T-cell activation, making these kinases attractive targets for cancer immunotherapy.[4]

Cross-Reactivity Profile of a Dual DGK α / ζ Inhibitor

To illustrate the expected selectivity of a potent dual DGK α / ζ inhibitor like **Dgk-IN-8**, we present the cross-reactivity data for BMS-502 against all ten isoforms of the Diacylglycerol Kinase family. This provides valuable insight into the potential on- and off-target activities within this specific kinase family.

Quantitative Data Summary

The following table summarizes the inhibitory activity (IC₅₀) of the dual DGK α / ζ inhibitor BMS-502 against a panel of human DGK isoforms.

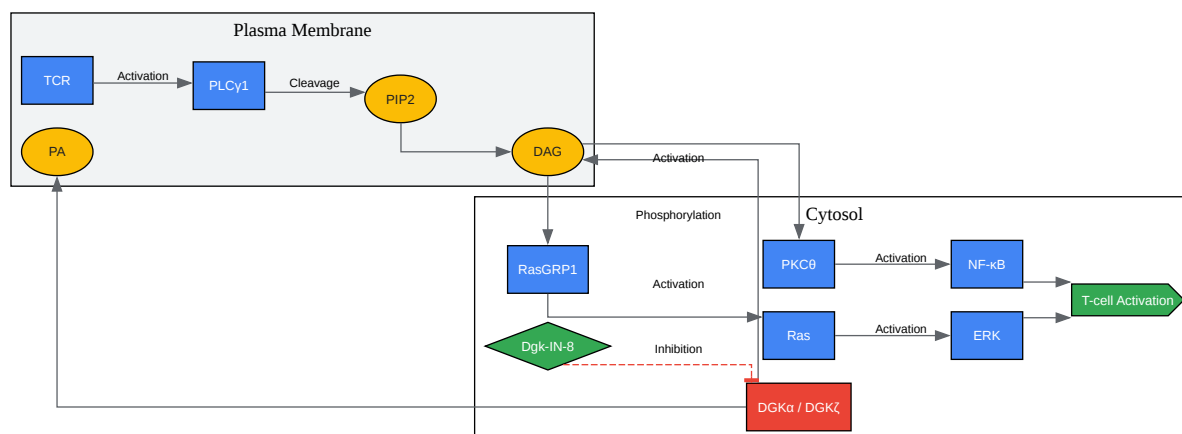
Kinase Target	BMS-502 IC ₅₀ (μM)
DGK α	0.0046
DGK ζ	0.0021
DGK β	>10
DGK γ	>10
DGK δ	No significant activity
DGK ϵ	No significant activity
DGK η	No significant activity
DGK θ	No significant activity
DGK ι	Significant activity (IC ₅₀ not specified)
DGK κ	>10

Data for BMS-502 is presented as a representative example of a potent and selective dual DGK α / ζ inhibitor.[5]

The data demonstrates high potency against the intended targets, DGK α and DGK ζ , with significant selectivity over most other DGK isoforms. The notable activity against DGK ι suggests a potential off-target interaction within the DGK family for this class of inhibitors.

Signaling Pathway Context

Dgk-IN-8 and similar dual inhibitors exert their effects by modulating the T-cell receptor signaling pathway. The following diagram illustrates the central role of DGK α and DGK ζ in this pathway.



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Caption: T-cell receptor signaling pathway modulated by DGK α/ζ and **Dgk-IN-8**.

Experimental Protocols

The determination of kinase inhibition and cross-reactivity is typically performed using in vitro biochemical assays. The ADP-Glo™ Kinase Assay is a widely used, luminescence-based method to measure kinase activity by quantifying the amount of ADP produced during a kinase reaction.

Protocol: In Vitro DGK Inhibition Assay using ADP-Glo™

1. Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **Dgk-IN-8** against DGKα, DGKζ, and a panel of other kinases.

2. Materials:

- Purified recombinant human kinases (DGKα, DGKζ, and other kinases of interest)
- **Dgk-IN-8** (or other test compounds)
- Diacylglycerol (DAG) substrate (e.g., 1,2-dioleoyl-sn-glycerol)
- Phosphatidylserine (PS)
- ATP
- ADP-Glo™ Kinase Assay Kit (Promega), which includes:
 - ADP-Glo™ Reagent
 - Kinase Detection Reagent
 - Ultra-Pure ATP
 - ADP standard
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- DMSO
- 384-well white, flat-bottom assay plates

3. Procedure:

- Compound Preparation:
 - Prepare a 10 mM stock solution of **Dgk-IN-8** in 100% DMSO.
 - Perform serial dilutions of the stock solution in DMSO to create a range of concentrations (e.g., 10-point, 3-fold serial dilution).
 - Further dilute the compound solutions in kinase assay buffer to achieve the desired final concentrations in the assay. The final DMSO concentration should not exceed 1%.
- Substrate Preparation:
 - Prepare lipid vesicles containing DAG and PS (e.g., in a 1:4 molar ratio) by sonication or extrusion.
- Kinase Reaction:
 - Add 2.5 μ L of the diluted **Dgk-IN-8** or vehicle control (DMSO in assay buffer) to the wells of a 384-well plate.
 - Add 2.5 μ L of a 2x kinase/substrate mixture containing the purified kinase and the DAG/PS lipid vesicles in kinase assay buffer to each well.
 - Pre-incubate the plate at room temperature for 15 minutes.
 - Initiate the kinase reaction by adding 5 μ L of a 2x ATP solution to each well. The final ATP concentration should be at or near the K_m for each specific kinase.
 - Incubate the plate at 30°C for 60 minutes.
- ADP Detection:
 - Add 5 μ L of ADP-Glo™ Reagent to each well to terminate the kinase reaction and deplete the remaining ATP.
 - Incubate the plate at room temperature for 40 minutes.

- Add 10 μ L of Kinase Detection Reagent to each well to convert the generated ADP to ATP and initiate the luciferase reaction.
- Incubate the plate at room temperature for 30-60 minutes to allow the luminescent signal to stabilize.
- Data Acquisition and Analysis:
 - Measure the luminescence of each well using a plate reader.
 - Calculate the percentage of inhibition for each concentration of **Dgk-IN-8** relative to the vehicle control (0% inhibition) and a no-kinase control (100% inhibition).
 - Plot the percent inhibition against the logarithm of the **Dgk-IN-8** concentration and fit the data to a dose-response curve (e.g., using a four-parameter logistic model) to determine the IC50 value.

Conclusion

This guide highlights the importance of assessing the cross-reactivity of kinase inhibitors like **Dgk-IN-8**. Based on data from the analogous compound BMS-502, **Dgk-IN-8** is expected to be a highly selective dual inhibitor of DGK α and DGK ζ with minimal activity against other DGK isoforms, though potential interaction with DGK ι should be considered. The provided experimental protocol for the ADP-Glo™ kinase assay offers a robust method for researchers to independently verify the selectivity profile of **Dgk-IN-8** and other kinase inhibitors. A thorough understanding of a compound's selectivity is a critical step in the development of targeted and effective therapeutics.

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